

Application Notes and Protocols for In Vitro Evaluation of Sucrose, 6'-laurate

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Compound of Interest

Compound Name: Sucrose, 6'-laurate

Cat. No.: B12644094

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Introduction

Sucrose, 6'-laurate, a monoester of sucrose and lauric acid, is a non-ionic surfactant and emulsifier with applications in the food, cosmetic, and pharmaceutical industries.^{[1][2][3]} Its amphipathic nature, combining a hydrophilic sucrose head with a lipophilic fatty acid tail, allows it to be used as an emulsifier, solubilizer, and potential biological activity modulator.^{[1][4][5]} In pharmaceutical and cosmetic research, it is particularly investigated as a permeation enhancer to improve the delivery of active compounds across biological barriers like the intestine and skin.^{[6][7]} Furthermore, some sucrose esters have demonstrated anti-inflammatory and other biological activities.^{[8][9]}

These application notes provide detailed protocols for researchers, scientists, and drug development professionals to evaluate the biological effects of **Sucrose, 6'-laurate** using established in vitro cell culture models. The protocols cover key applications: intestinal permeability enhancement, dermal irritation, and anti-inflammatory activity screening.

Application Note 1: Assessment of Intestinal Permeability Enhancement

Objective: To evaluate the potential of **Sucrose, 6'-laurate** to enhance paracellular permeability across an in vitro model of the human intestinal epithelium. This is crucial for its application as an excipient in oral drug delivery systems.

Cell Model: The Caco-2 cell line is a human colon adenocarcinoma cell line that, when cultured on semi-permeable supports, differentiates to form a polarized monolayer of enterocytes. These cells develop tight junctions and express transporter proteins, closely mimicking the intestinal barrier.

Experimental Workflow:

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- To cite this document: BenchChem. [Application Notes and Protocols for In Vitro Evaluation of Sucrose, 6'-laurate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12644094#in-vitro-cell-culture-models-to-test-sucrose-6-laurate]

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